

Cellular Thermal Shift Assay (CETSA®): A Guide to Quantifying Target Engagement

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Compound of Interest

Compound Name: PTOTAC HSD17B13 degrader 1

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction to Cellular Thermal Shift Assay (CETSA)

The Cellular Thermal Shift Assay (CETSA) is a powerful biophysical method for determining the direct interaction between a compound and its protein target within a physiologically relevant environment, such as intact cells, cell lysates, or even tissue samples.[1][2] The core principle of CETSA lies in the ligand-induced stabilization of a target protein.[1][3] When a ligand binds to its protein target, the resulting complex exhibits increased resistance to thermal denaturation.[3][4] This enhanced stability is observable as a shift in the protein's melting temperature (Tagg), providing direct evidence of target engagement.[4][5]

CETSA is a label-free assay, meaning it does not require modification of the compound or the protein, thus preserving their natural interaction.[3] This technique is applicable throughout the drug discovery pipeline, from initial target validation and lead optimization to preclinical and clinical studies, where it can serve as a key biomarker for assessing drug efficacy and mechanism of action.[1]

Key Applications of CETSA in Drug Discovery:

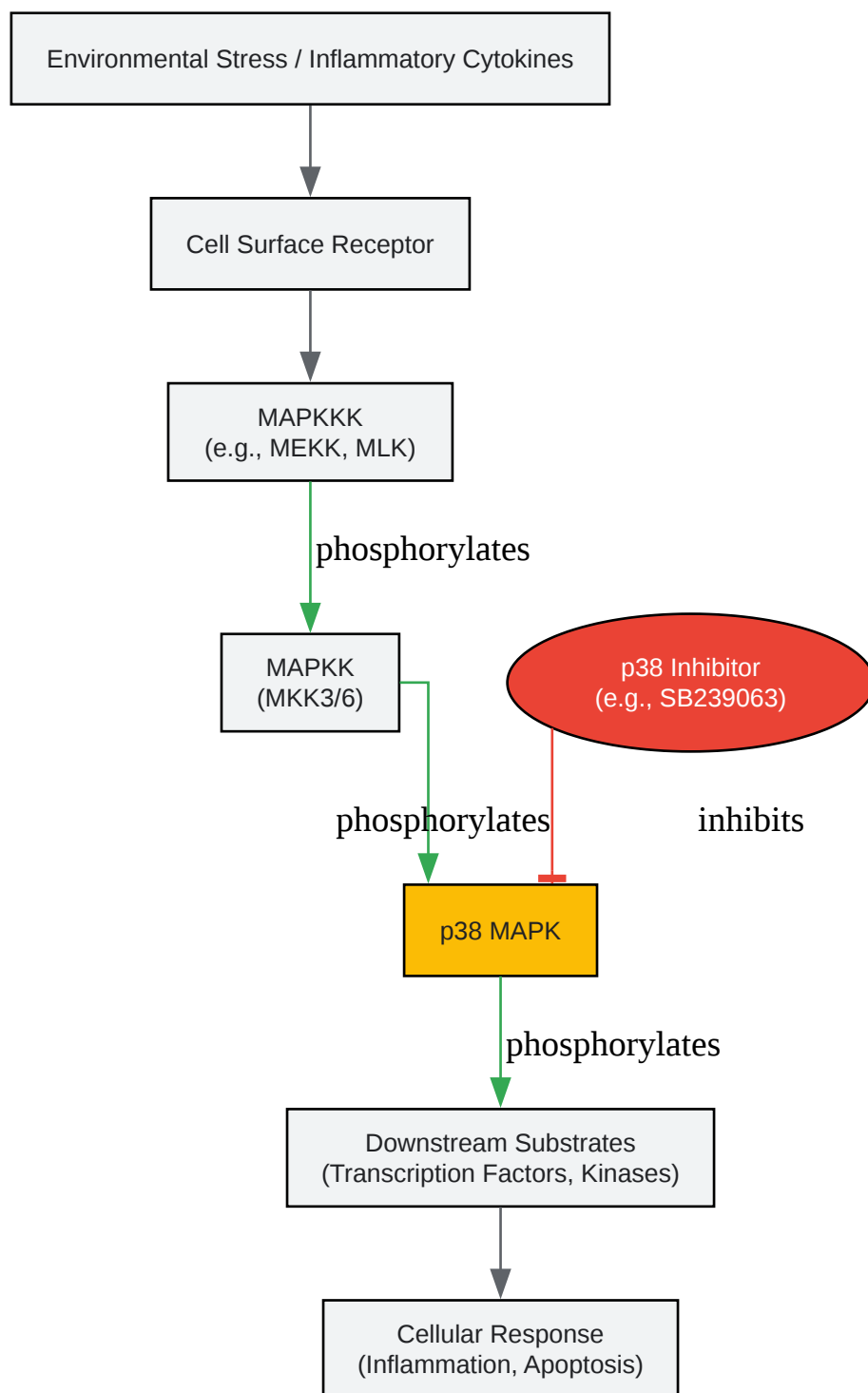
- Target Engagement Validation: Directly confirms that a drug binds to its intended intracellular target.[\[1\]](#)
- Structure-Activity Relationship (SAR) Studies: Enables the ranking of compounds based on their ability to stabilize the target protein.[\[6\]](#)
- Dose-Response Analysis: Quantifies the potency of a compound in a cellular context by determining its EC50 for target stabilization.
- Off-Target Profiling: In combination with mass spectrometry (MS-CETSA), it can identify unintended targets of a compound, providing a broader understanding of its selectivity.[\[7\]](#)
- Biomarker Development: Can be used to develop pharmacodynamic biomarkers to monitor drug activity in preclinical and clinical settings.[\[1\]](#)

Featured Application: Targeting the p38 MAPK Signaling Pathway

The p38 mitogen-activated protein kinase (MAPK) is a critical node in cellular signaling pathways that respond to inflammatory cytokines and environmental stress.[\[8\]](#)[\[9\]](#) Its dysregulation is implicated in a variety of diseases, including inflammatory disorders and cancer, making it a significant therapeutic target.[\[10\]](#)[\[11\]](#) CETSA provides a robust method to quantify the engagement of small molecule inhibitors with p38 MAPK within the cell.

p38 MAPK Signaling Pathway

The p38 MAPK signaling cascade is a multi-tiered system. It is initiated by upstream kinases (MAPKKKs) that, in response to stimuli, phosphorylate and activate MAPKKs (MKK3 and MKK6).[\[8\]](#) These MAPKKs then phosphorylate and activate p38 MAPK.[\[8\]](#) Activated p38 proceeds to phosphorylate various downstream substrates, including transcription factors and other kinases, leading to a cellular response.[\[8\]](#) Inhibitors of p38 MAPK, such as SB239063, typically act by binding to the ATP-binding pocket of the kinase, preventing its activity.[\[4\]](#)



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p38 MAPK signaling pathway and point of inhibition.

Experimental Protocols

Three common CETSA formats are detailed below: CETSA Melt Curve, Isothermal Dose-Response (ITDR) CETSA, and Mass Spectrometry-based CETSA (MS-CETSA).

Protocol 1: CETSA Melt Curve Analysis

This protocol is used to determine the aggregation temperature (T_{agg}) of the target protein and the thermal shift (ΔT_{agg}) induced by a compound.

1. Cell Culture and Treatment:

- Culture cells to approximately 80-90% confluency.
- Harvest cells, wash with PBS, and resuspend in culture medium or a suitable buffer at a concentration of 2×10^6 cells/mL.
- Prepare two aliquots of the cell suspension. Treat one with the compound of interest (e.g., 10 μ M p38 inhibitor) and the other with a vehicle control (e.g., DMSO).
- Incubate the cells for 1-2 hours at 37°C to allow for compound uptake.

2. Thermal Challenge:

- Aliquot the cell suspensions into PCR tubes for each temperature point. A typical temperature range is 40°C to 70°C, with 2-3°C increments.[\[12\]](#)
- Use a thermocycler to heat the samples for a defined period, typically 3 minutes, followed by a cooling step to 4°C for 3 minutes.[\[12\]](#)

3. Cell Lysis:

- Lyse the cells by adding an appropriate lysis buffer and performing freeze-thaw cycles (e.g., three cycles of freezing in liquid nitrogen and thawing at room temperature) or mechanical disruption.[\[12\]](#)

4. Separation of Soluble and Aggregated Proteins:

- Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated proteins.[\[12\]](#)

- Carefully collect the supernatant, which contains the soluble protein fraction.

5. Protein Quantification and Analysis:

- Determine the protein concentration of the soluble fractions.
- Analyze the amount of the target protein in each sample by Western blotting or other protein detection methods like AlphaLISA.[\[12\]](#)

6. Data Analysis:

- Quantify the signal for the target protein at each temperature point.
- Normalize the data, setting the signal at the lowest temperature to 100%.
- Plot the percentage of soluble protein against the temperature to generate melt curves for both the vehicle- and compound-treated samples.
- The Tagg is the temperature at which 50% of the protein has denatured. The difference in Tagg between the treated and vehicle samples is the Δ Tagg.

Protocol 2: Isothermal Dose-Response (ITDR) CETSA

This protocol is used to determine the potency (EC₅₀) of a compound in stabilizing the target protein at a single, fixed temperature.[\[4\]](#)

1. Determine Optimal Temperature:

- From the CETSA melt curve analysis, select a temperature that results in approximately 50-80% protein aggregation in the vehicle-treated group.[\[12\]](#) For example, a suitable temperature for p38 MAPK could be 50°C.[\[4\]](#)

2. Cell Preparation and Compound Treatment:

- Prepare cells as described in the melt curve protocol.
- Prepare a serial dilution of the inhibitor (e.g., from 0.1 nM to 10 μ M).
- Aliquot cells into PCR tubes and add the different concentrations of the inhibitor or vehicle.

- Incubate for 1-2 hours at 37°C.[12]

3. Thermal Challenge:

- Heat all samples at the pre-determined optimal temperature for 3 minutes in a thermocycler, followed by cooling to 4°C.[12]
- Include a non-heated control (37°C) treated with vehicle.

4. Lysis, Separation, and Analysis:

- Perform cell lysis and centrifugation as described in the melt curve protocol.
- Analyze the amount of soluble target protein in the supernatant for each compound concentration.

5. Data Analysis:

- Quantify the signal for the target protein at each compound concentration.
- Plot the amount of soluble protein against the compound concentration.
- Fit the data to a dose-response curve to determine the EC50 value, which represents the concentration of the compound required to achieve 50% of the maximal stabilizing effect.

Protocol 3: Mass Spectrometry-based CETSA (MS-CETSA)

This high-throughput protocol allows for the unbiased, proteome-wide analysis of compound-target interactions.[3]

1. Sample Preparation:

- Treat cells or cell lysates with the compound of interest or a vehicle control.
- Heat the samples across a temperature gradient, similar to the melt curve protocol.[13]

2. Protein Digestion and Peptide Labeling:

- Collect the soluble protein fractions after centrifugation.
- Digest the proteins into peptides using an enzyme like trypsin.
- Label the peptides from each sample with isobaric tags (e.g., TMT reagents) for multiplexed analysis.

3. Mass Spectrometry Analysis:

- Combine the labeled peptide samples and analyze them using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

4. Data Analysis:

- Identify and quantify the relative abundance of thousands of proteins across the different temperature points.
- Generate thermal stability curves for each identified protein.
- Proteins that show a significant shift in their melting curves in the presence of the compound are identified as potential targets.

Data Presentation

Quantitative data from CETSA experiments should be organized to clearly demonstrate the effect of the compound on the thermal stability of the target protein.

Table 1: CETSA Melt Curve Data for p38 MAPK with Inhibitor SB239063

Temperature (°C)	% Soluble p38 (Vehicle)	% Soluble p38 (10 µM SB239063)
40	100	100
43	95	98
46	55	92
49	20	85
52	5	60
55	<1	25
58	<1	10
Tagg (°C)	~46.4	~53.8
ΔTagg (°C)	-	+7.4

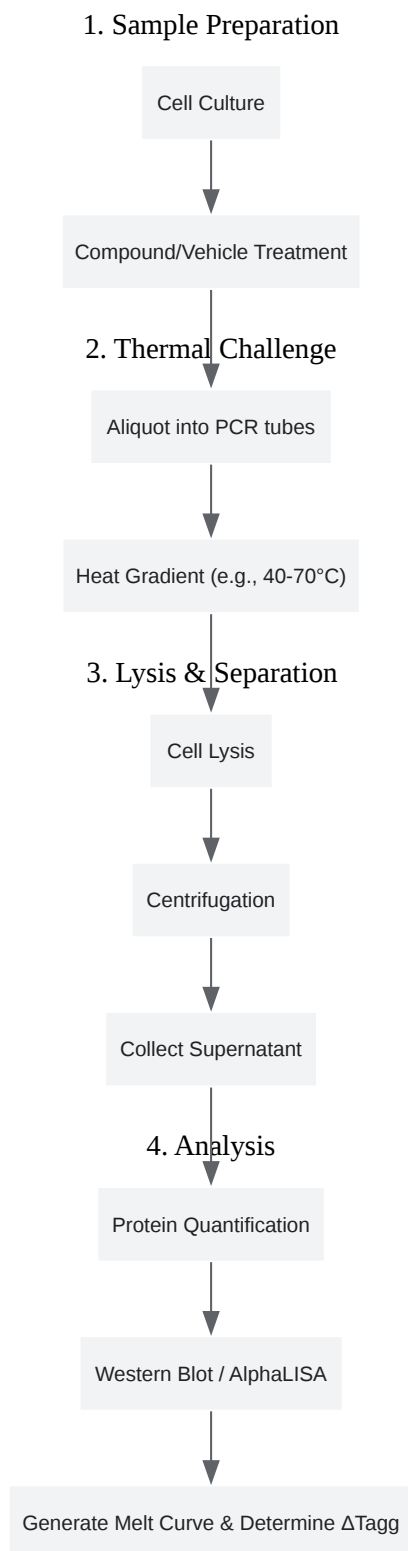
Note: Data are representative and adapted from published studies for illustrative purposes.^[4]

Table 2: ITDR-CETSA Data for p38 MAPK with Inhibitor SB239063

SB239063 Conc. (µM)	% Soluble p38 (at 50°C)
0 (Vehicle)	15
0.01	25
0.1	50
1.0	85
10	95
50	98
EC50 (µM)	~1.27

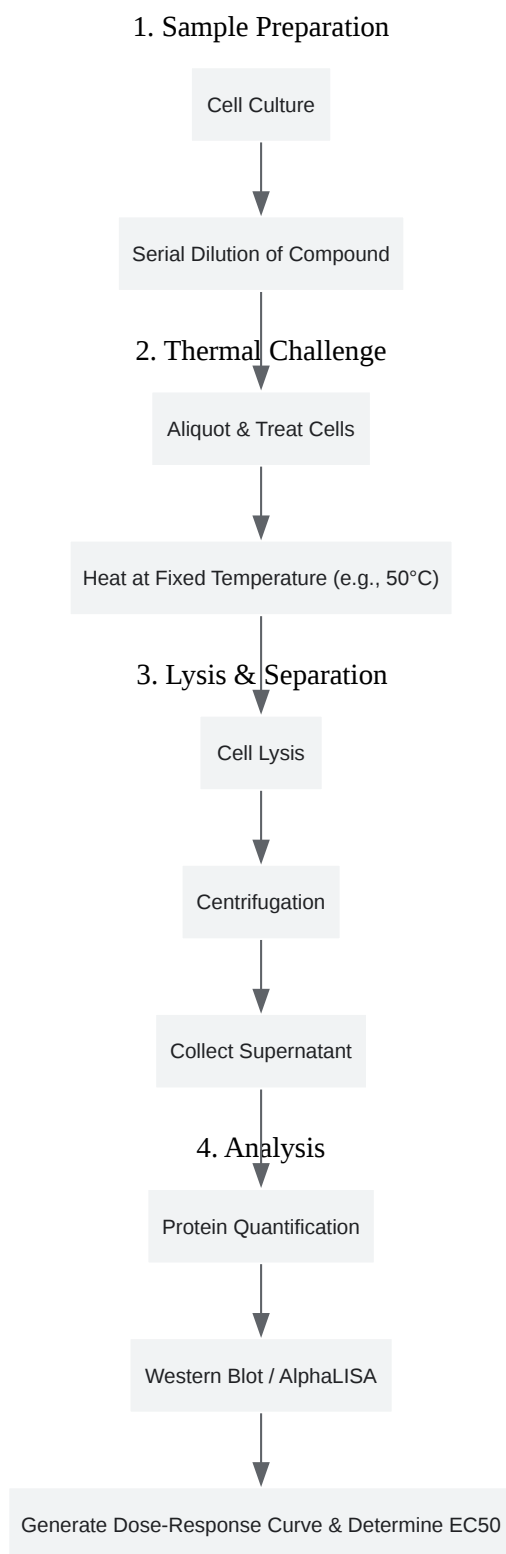
Note: Data are representative and adapted from published studies for illustrative purposes.^[4]

Experimental Workflows



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CETSA Melt Curve Experimental Workflow.

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Isothermal Dose-Response (ITDR) CETSA Workflow.

1. Sample Preparation & Heating

Cell/Lysate Treatment

Heat Gradient

Lysis & Separation

2. MS Sample Preparation

Protein Digestion

Isobaric Peptide Labeling (TMT)

3. MS Analysis

LC-MS/MS Analysis

4. Data Analysis

Protein Identification & Quantification

Generate Thermal Stability Curves

Identify Stabilized Proteins

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